

Commercial Suppliers and Technical Guide for Chlorzoxazone- ^{13}C , ^{15}N , D_2

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Compound of Interest

Compound Name: Chlorzoxazone- ^{13}C , ^{15}N , D_2

Cat. No.: B15558916

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of the isotopically labeled compound, Chlorzoxazone- ^{13}C , ^{15}N , D_2 . This molecule is a crucial tool for researchers in drug metabolism, pharmacokinetic studies, and as an internal standard in quantitative bioanalysis. This document outlines the available suppliers, key quantitative data, and general experimental protocols relevant to its use.

Commercial Availability

Chlorzoxazone- ^{13}C , ^{15}N , D_2 is a specialized, stable isotope-labeled internal standard for Chlorzoxazone. The primary commercial supplier identified is BDG Synthesis. While other suppliers like MedchemExpress and LGC Standards offer different isotopically labeled versions of Chlorzoxazone, such as Chlorzoxazone- ^{13}C or Chlorzoxazone- d_3 , BDG Synthesis explicitly lists the multi-labeled variant.^[1]

Technical Data

Quantitative data for isotopically labeled compounds are critical for their application. The following table summarizes the available technical information for Chlorzoxazone- ^{13}C , ^{15}N , D_2 . The data is primarily sourced from the supplier, BDG Synthesis, and supplemented with representative data from certificates of analysis for similar isotopically labeled compounds.

Parameter	Specification	Source
Product Name	Chlorzoxazone- ^{13}C , ^{15}N , D_2	BDG Synthesis
CAS Number (Unlabeled)	95-25-0	BDG Synthesis[1]
Molecular Formula	$\text{C}_6^{13}\text{CH}_2\text{D}_2\text{Cl}^{15}\text{NO}_2$	BDG Synthesis[1]
Molecular Weight	173.56	BDG Synthesis[1]
Chemical Purity (HPLC)	>98% (Target)	BDG Synthesis[2]
Isotopic Purity	Typically >95%	Representative[3][4]
Available Unit Size	5mg	BDG Synthesis[1]

Experimental Protocols

Detailed, proprietary synthesis and quality control protocols for Chlorzoxazone- ^{13}C , ^{15}N , D_2 are not publicly available. However, based on general laboratory practices for isotopically labeled compounds and published methods for Chlorzoxazone, the following sections outline probable experimental methodologies.

Synthesis of Chlorzoxazone

The synthesis of unlabeled Chlorzoxazone typically involves the cyclization of 4-chloro-2-aminophenol. One patented method describes reacting 4-chloro-2-aminophenol with ethyl chloroformate in the presence of a base.[5] The synthesis of the isotopically labeled analog would require the use of appropriately labeled starting materials.

Quality Control and Analytical Methods

The identity and purity of Chlorzoxazone- ^{13}C , ^{15}N , D_2 are confirmed using a combination of analytical techniques. A Certificate of Analysis for such a compound would typically include data from the following methods.[2]

High-Performance Liquid Chromatography (HPLC) is employed to determine chemical purity. A typical HPLC method for Chlorzoxazone analysis involves:

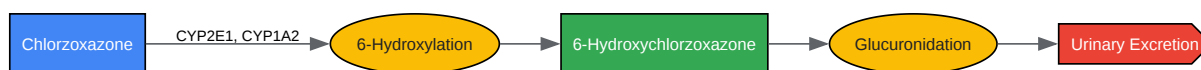
- Column: C8 or C18 reverse-phase column (e.g., ZORBAX Eclipse Plus C8, 250 mm x 4.6 mm, 5 µm).[6]
- Mobile Phase: A mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer (e.g., water with phosphoric acid). A common mobile phase composition is methanol:water:phosphoric acid (75:25:0.05, v/v/v).[6]
- Detection: UV detection at a wavelength of 230 nm.[6]
- Flow Rate: 1.0 mL/min.[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy is used to confirm the molecular structure and the positions of the isotopic labels. Both ^1H and ^{13}C NMR would be utilized.

Mass Spectrometry (MS) is crucial for confirming the molecular weight and assessing the isotopic enrichment of the labeled compound.

Metabolic Pathway of Chlorzoxazone

Chlorzoxazone is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP2E1 and CYP1A2 playing significant roles. The major metabolic pathway is the 6-hydroxylation of Chlorzoxazone to form 6-hydroxychlorzoxazone.[7] This metabolite is then further conjugated, primarily with glucuronic acid, before excretion in the urine.[8][9]

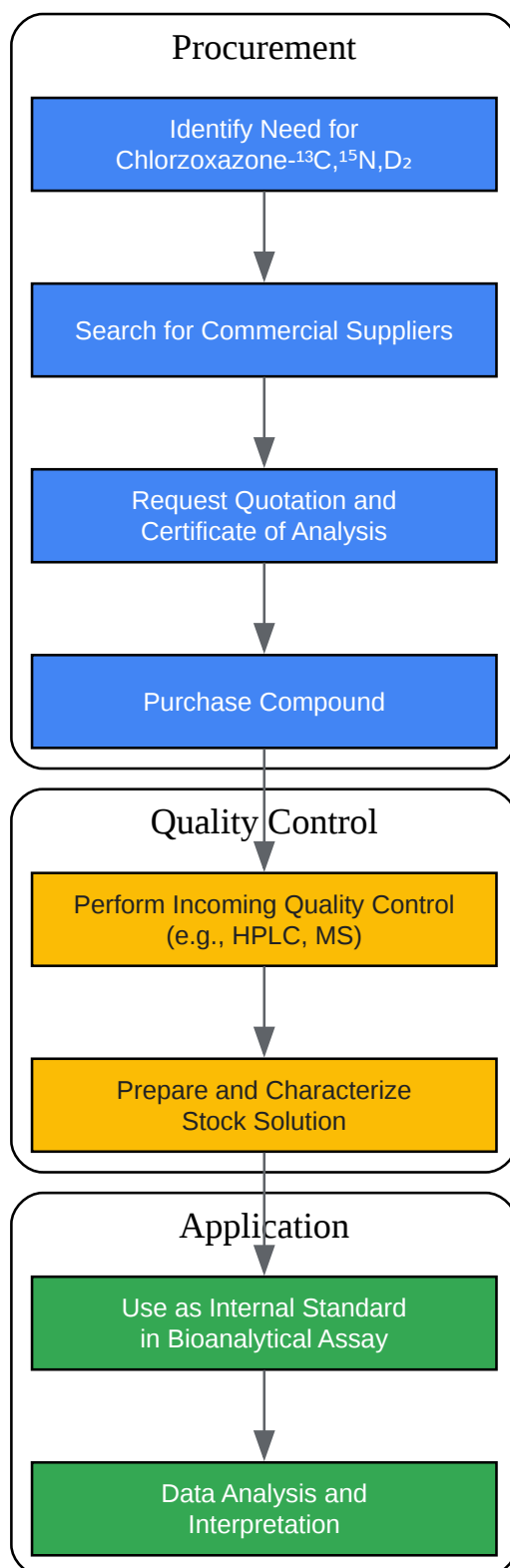


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Caption: Metabolic pathway of Chlorzoxazone.

Logical Workflow for Procurement and Use

The following diagram illustrates a logical workflow for a researcher from identifying the need for labeled Chlorzoxazone to its final application in an experiment.



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Caption: Workflow for procurement and use.

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